

Comparative analysis of Vitapex versus zinc oxide eugenol in primary teeth pulpectomy.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Vitapex				
Cat. No.:	B1194480	Get Quote			

Vitapex vs. Zinc Oxide Eugenol for Primary Teeth Pulpectomy: A Comparative Analysis

A comprehensive review of clinical outcomes and experimental data comparing **Vitapex** (calcium hydroxide-iodoform paste) and Zinc Oxide Eugenol (ZOE) for pulpectomy in primary teeth reveals distinct differences in success rates, resorption properties, and potential effects on permanent successors. While both materials are widely used, their performance varies, particularly in the short and long term, guiding clinical choices based on the specific needs of the patient.

Vitapex, a calcium hydroxide/iodoform paste, and Zinc Oxide Eugenol (ZOE) have been mainstays in pediatric endodontics for decades. The ideal root canal filling material for primary teeth should be resorbable at a rate similar to the physiologic root resorption of the primary tooth, be harmless to the developing permanent tooth, and possess antimicrobial properties. This guide provides a comparative analysis of **Vitapex** and ZOE, drawing on clinical trial data to inform researchers, scientists, and drug development professionals.

Clinical and Radiographic Success Rates

Clinical studies have shown varying success rates for **Vitapex** and ZOE at different follow-up intervals. A notable clinical study demonstrated that at 6 months, **Vitapex** had a significantly higher overall success rate of 78% compared to ZOE's 48%.[1][2][3][4] However, by the 12-month mark, the success rates became comparable, with **Vitapex** at 89% and ZOE at 85%.[1]







[2][3][4] A systematic review and meta-analysis further support these findings, indicating no statistically significant differences in clinical and radiographic success rates at 6 and 12-month follow-ups.[5][6][7][8] Interestingly, the same meta-analysis found that ZOE demonstrated statistically significant higher success rates at follow-ups of 18 months or longer.[5][6][7][8]

This suggests that while **Vitapex** may promote faster resolution of furcal and periapical pathology in the short term, ZOE may offer better long-term outcomes.[1][2][3][4] The success of pulpectomy can also be influenced by the preoperative condition of the tooth, with greater root resorption before treatment being a significant predictor of failure.[9]

Data Presentation: Quantitative Comparison



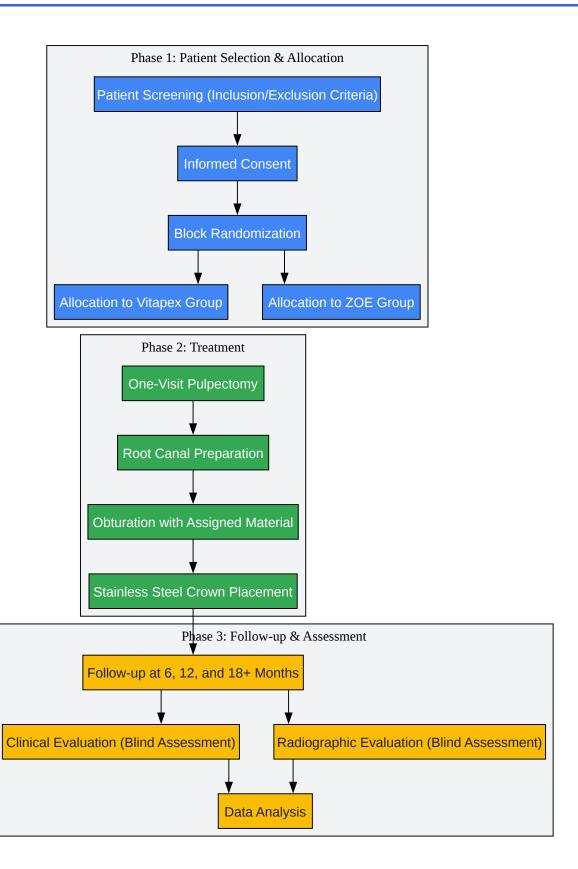
Outcome Measure	Vitapex (Calcium Hydroxide/lod oform)	Zinc Oxide Eugenol (ZOE)	Follow-up Period	Source
Overall Success Rate	78%	48%	6 Months	[1][2][3][4]
Overall Success Rate	89%	85%	12 Months	[1][2][3][4]
Overall Success Rate	No significant difference	No significant difference	6 and 12 Months	[5][6][7][8]
Overall Success Rate	Lower	Significantly Higher	≥18 Months	[5][6][7][8]
Resorption of Excess Material	Complete resorption noted at 6 months in 44% of cases.[4]	Partial resorption in 1% of cases, complete retention in 29% at 12 months.[4]	Up to 12 Months	[4]
Intracanal Resorption	Resorption observed as late as 6 to 12 months in 30% of teeth.[4]	Resists resorption.[10]	Up to 12 Months	[4][10]
Effect on Succedaneous Teeth	Less likely to cause ectopic eruption due to resorbability.[4]	Can deflect the permanent tooth's path of eruption.[11][12]	Long-term	[4][11][12]

Experimental Protocols

The methodologies employed in clinical trials comparing **Vitapex** and ZOE generally follow a standardized protocol to ensure comparability and minimize bias.

Typical Experimental Workflow





Click to download full resolution via product page

Typical Experimental Workflow for Comparing Vitapex and ZOE.



Detailed Methodologies

- Patient Selection: Studies typically include children with primary molars requiring pulpectomy
 that meet specific inclusion criteria, such as the absence of systemic disease and the
 presence of a succedaneous tooth. Exclusion criteria often involve teeth with extensive root
 resorption, perforation of the pulp chamber floor, or severe mobility.
- Randomization: To minimize bias, patients are randomly allocated to either the Vitapex or ZOE treatment group, often using block randomization.[1][2][3]
- Treatment Procedure: A standardized one-visit pulpectomy is usually performed by a single investigator. This involves access opening, pulp extirpation, cleaning and shaping of the root canals, and irrigation. The canals are then obturated with either Vitapex or ZOE paste.
 Finally, the tooth is restored, typically with a stainless steel crown.[1][2][3]
- Evaluation: Clinical and radiographic evaluations are conducted at predetermined follow-up intervals (e.g., 6, 12, and 18 months). To ensure objectivity, these assessments are often performed by a calibrated investigator who is blinded to the treatment group.[1][2][3] Clinical success is generally defined by the absence of pain, swelling, fistula, and abnormal mobility. Radiographic success is determined by the resolution of any pre-existing pathology and the absence of new pathologic changes.

Resorption Characteristics and Impact on Permanent Teeth

A key difference between the two materials lies in their resorption properties. **Vitapex**, being a calcium hydroxide-iodoform paste, is designed to be resorbable.[4][13] Studies have shown that when extruded beyond the apex, **Vitapex** resorbs over time.[4][10] However, the rate of intracanal resorption can be variable and sometimes faster than the physiologic root resorption, which could potentially lead to a "hollow tube" effect and subsequent reinfection.[14][15]

Conversely, ZOE is known for its slow resorption rate.[6] If extruded beyond the apex, it can set into a hard cement that may remain for an extended period, potentially deflecting the erupting permanent tooth.[6][10][11] However, some long-term studies have shown that retained ZOE particles may resorb completely or reduce in size over time without associated pathology.[16]



Conclusion

The choice between **Vitapex** and Zinc Oxide Eugenol for pulpectomy in primary teeth is not straightforward and depends on the clinical scenario and treatment goals. **Vitapex** appears to offer advantages in the short term, with faster resolution of pathology.[1][2][3][4] Its resorbability is beneficial in preventing interference with the succedaneous tooth, making it a recommended choice for primary teeth nearing exfoliation.[5][6][7][8]

On the other hand, ZOE has demonstrated higher success rates in the long term (≥18 months), suggesting it may be a more suitable option when the primary tooth is expected to be retained for a longer period.[5][6][7][8] Clinicians must weigh the benefits of **Vitapex**'s rapid action and resorbability against the long-term stability offered by ZOE. Further high-quality, long-term randomized controlled trials are needed to definitively establish the superior material for primary tooth pulpectomy.[5][6][7][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. [PDF] Success of pulpectomy with zinc oxide-eugenol vs calcium hydroxide/iodoform paste in primary molars: a clinical study. | Semantic Scholar [semanticscholar.org]
- 2. Success of pulpectomy with zinc oxide-eugenol vs calcium hydroxide/iodoform paste in primary molars: a clinical study PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Success of Pulpectomy With Zinc Oxide-Eugenol Vs Calcium Hydroxid...: Ingenta Connect [ingentaconnect.com]
- 4. aapd.org [aapd.org]
- 5. A comparison of calcium hydroxide/iodoform paste and zinc oxide eugenol as root filling materials for pulpectomy in primary teeth: A systematic review and meta-analysis | Semantic Scholar [semanticscholar.org]
- 6. A comparison of calcium hydroxide/iodoform paste and zinc oxide eugenol as root filling materials for pulpectomy in primary teeth: A systematic review and meta-analysis ProQuest [proquest.com]



- 7. A comparison of calcium hydroxide/iodoform paste and zinc oxide eugenol as root filling materials for pulpectomy in primary teeth: A systematic review and meta-analysis PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. aapd.org [aapd.org]
- 11. aapd.org [aapd.org]
- 12. cats.uthscsa.edu [cats.uthscsa.edu]
- 13. Resorption of a calcium hydroxide/iodoform paste (Vitapex) in root canal therapy for primary teeth: a case report PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Thieme E-Journals European Journal of Dentistry / Full Text [thieme-connect.com]
- 15. Success Rate and Related Factors of Vitapex Pulpectomy in Primary Teeth: A Retrospective Study - PMC [pmc.ncbi.nlm.nih.gov]
- 16. A long-term followup on the retention rate of zinc oxide eugenol filler after primary tooth pulpectomy PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative analysis of Vitapex versus zinc oxide eugenol in primary teeth pulpectomy.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194480#comparative-analysis-of-vitapex-versus-zinc-oxide-eugenol-in-primary-teeth-pulpectomy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com